

Flubromazepam: Core Pharmacokinetic & Physicochemical Data

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Compound Focus: Flubromazepam-d4

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The table below summarizes the key identified data for the parent compound, flubromazepam, from scientific literature and forensic case reports [1] [2] [3].

Parameter	Value / Description	Context / Source
Elimination Half-life	106 hours	Published pharmacokinetic data [1].
Molecular Formula	$C_{15}H_{10}BrFN_2O$	Wikipedia [1].
Molar Mass	333.160 g·mol ⁻¹	Wikipedia [1].

| **Legal Status (Examples)** | UK: Class C US: Unscheduled (Virginia, Schedule I) DE: Anlage II | Varies by jurisdiction [1]. || **Lethal Concentration (Case 1)** | 830 ng/mL (with U-47700) | Serum sample from a fatal poisoning [3]. || **Lethal Concentration (Case 2)** | "High concentrations" (with methadone) | Femoral blood from a fatal incident involving a fall [2]. |

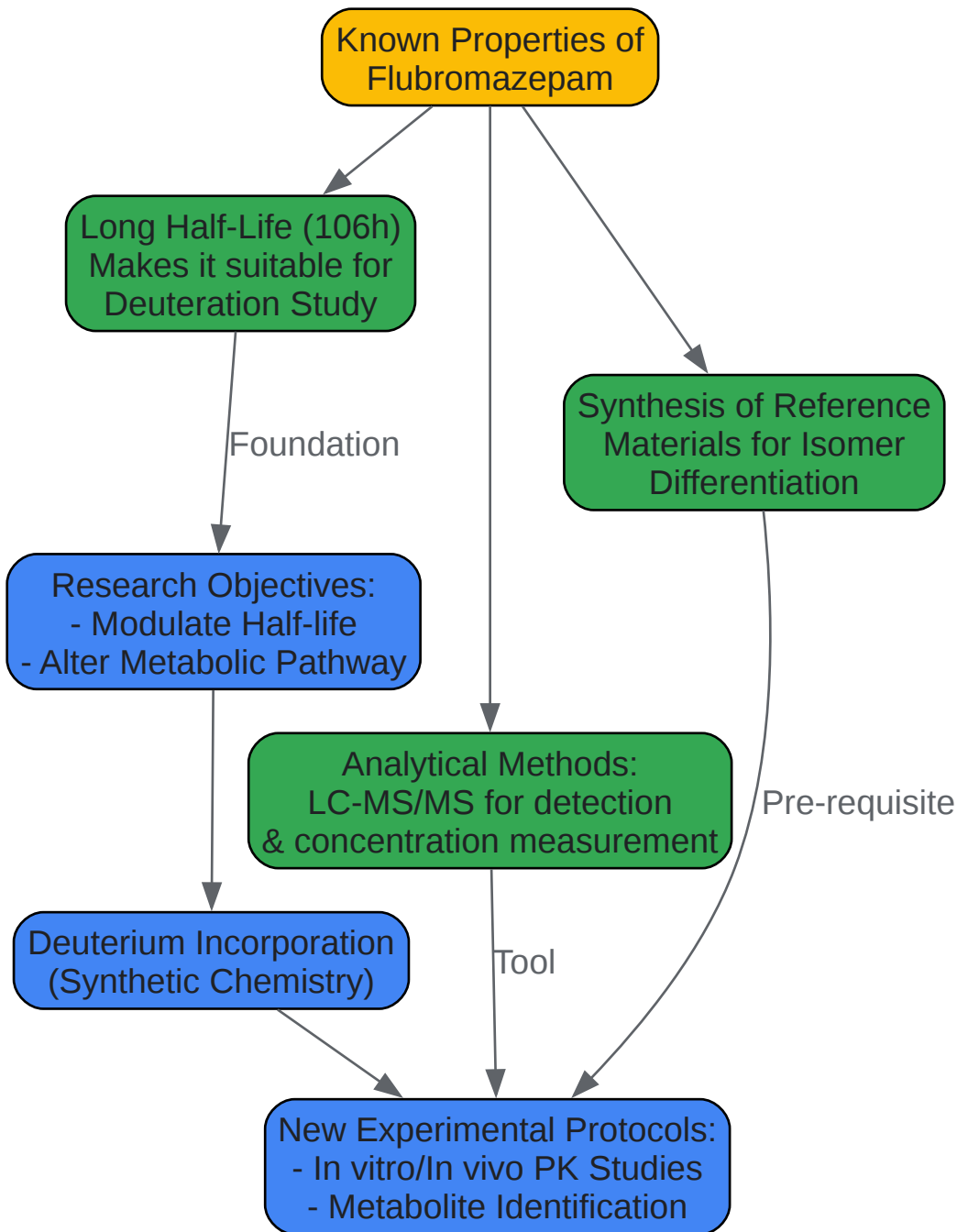
Key Experimental Insights and Forensic Protocols

Although direct data on the deuterated form is absent, the following methodologies from studies on flubromazepam are highly relevant for designing experimental protocols.

- **Detection and Identification:** The standard method for detecting and identifying flubromazepam in biological samples is **liquid chromatography-tandem mass spectrometry (LC-MS/MS)**. This technique was used to analyze serum and urine samples in a lethal poisoning case, tracking the concentration of the drug over several days [3].
- **Pharmacokinetic Analysis from Clinical Cases:** Forensic and clinical cases provide real-world pharmacokinetic data. In one documented case, researchers analyzed multiple blood serum samples collected over time during a patient's hospitalization. They used the resulting concentration-time curve to calculate the drug's elimination half-life, confirming the ~100 hour figure [3].
- **Differentiating Positional Isomers:** A key challenge in forensic analysis is that compounds with the same molecular formula but different atom arrangements (positional isomers) may be sold under the same name. A dedicated study synthesized possible isomers of flubromazepam to create reference materials, which are essential for accurate identification and analysis using instrumental techniques [4].

Research Workflow for Deuterated Flubromazepam

Based on the available information, here is a conceptual workflow for initiating research on deuterated flubromazepam. This diagram outlines the key stages, from leveraging existing knowledge to targeting new scientific goals.



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Research pathway from known data to new deuterated compound studies.

Navigating the Information Gap

The absence of specific data on deuterated flubromazepam indicates it is likely a very novel or not yet widely studied research chemical.

- **Focus on Foundational Data:** The core pharmacokinetic parameter of flubromazepam is its very long elimination half-life of approximately 106 hours [1]. A primary research goal for deuterating this molecule would likely be to further modify its metabolic profile and half-life.
- **Consult Specialized Sources:** To find cutting-edge research, you may need to look into **pre-print servers** (like chemRxiv or bioRxiv) and **patent databases**, as this is often where new chemical entities are first disclosed.
- **Leverage Existing Methods:** The experimental protocols used for flubromazepam, particularly **LC-MS/MS** for identification and quantification [3], provide a direct methodological foundation for studying any deuterated analog.

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References

1. - Wikipedia Flubromazepam [en.m.wikipedia.org]
2. sciencedirect.com/science/article/abs/pii/B9780128158463000399 [sciencedirect.com]
3. Mixed intoxication by the synthetic opioid U-47700 and the... [pubmed.ncbi.nlm.nih.gov]
4. Synthesis of Flubromazepam Positional Isomers for Forensic Analysis [figshare.com]

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